

3,5-Difluorophenylboronic acid chemical properties and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Difluorophenylboronic acid

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3,5-Difluorophenylboronic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and stability of **3,5-Difluorophenylboronic acid**, a versatile reagent widely utilized in synthetic chemistry, particularly in the development of novel pharmaceuticals and advanced materials.

Core Chemical Properties

3,5-Difluorophenylboronic acid is an organoboron compound that serves as a key building block in various chemical transformations. Its physical and chemical characteristics are summarized below.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ BF ₂ O ₂	[1]
Linear Formula	F ₂ C ₆ H ₃ B(OH) ₂	[2]
Molecular Weight	157.91 g/mol	[1]
Appearance	White to beige-yellowish or orange to green powder/crystal	[1][3][4]
Melting Point	210-217 °C (lit.)	[1][3][4]
Boiling Point	266.9 °C at 760 mmHg (Predicted: 266.9 ± 50.0 °C)	[1][4]
Density	1.35 g/cm ³ (Predicted: 1.35 ± 0.1 g/cm ³)	[1][4]
pKa	6.46 ± 0.10 (Predicted)	[1][4]
Flash Point	115.2 °C	[1]
Refractive Index	1.562	[1]
Vapor Pressure	1.04E-07 mmHg at 25°C	[1]

Stability and Storage

3,5-Difluorophenylboronic acid is a relatively stable compound under standard laboratory conditions.[5] However, certain precautions are necessary to ensure its integrity over time.

Key Stability Considerations:

- **Anhydride Formation:** Like many boronic acids, it can undergo dehydration to form the corresponding boronic anhydride, especially when heated.[6] Commercial products may contain varying amounts of this anhydride.[7]
- **Oxidation:** The compound is susceptible to oxidation, which can lead to the formation of phenolic byproducts.[6] Contact with strong oxidizing agents should be avoided.[6][8][9]

- **Moisture Sensitivity:** While relatively insensitive to moisture, it is best stored in a dry environment to prevent degradation.[5]

Recommended Storage:

For optimal stability, **3,5-Difluorophenylboronic acid** should be stored in a tightly sealed container in a cool, dry, and dark place.[4][10] Recommended storage temperatures range from room temperature to refrigerated conditions (0-6°C).[1][4][11] Some sources suggest storage at -20°C for monthly use.[12]

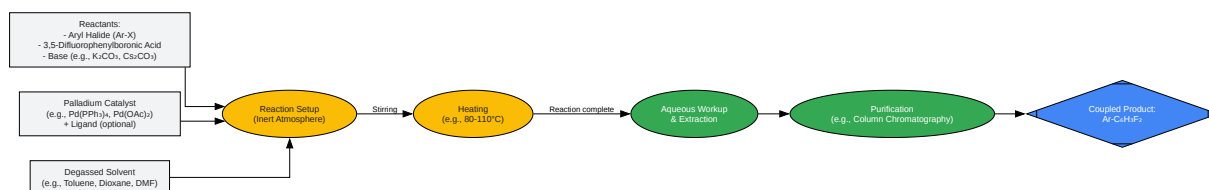
Chemical Reactivity and Applications

The primary utility of **3,5-Difluorophenylboronic acid** lies in its application in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.

Suzuki-Miyaura Cross-Coupling Reactions

This compound is a highly effective reagent for the formation of carbon-carbon bonds, enabling the synthesis of complex biaryl compounds.[13] The electron-withdrawing nature of the two fluorine atoms on the phenyl ring can influence the electronic properties of the boronic acid, often leading to enhanced reactivity and higher yields in coupling reactions.[13][14]

Below is a generalized workflow for a Suzuki-Miyaura coupling reaction involving **3,5-Difluorophenylboronic acid**.



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Generalized workflow for a Suzuki-Miyaura coupling experiment.

Other Applications

Beyond Suzuki-Miyaura couplings, **3,5-Difluorophenylboronic acid** is utilized in:

- The synthesis of honokiol analogs, which act as angiogenesis inhibitors.[1][3]
- Homo-coupling reactions.[2][3]
- Enantioselective borane reduction of trifluoroacetophenone.[2][3]
- The synthesis of N-thiazol-2-yl-benzamides as glucokinase activators for potential treatment of type 2 diabetes.[3][4]
- As an intermediate in the production of liquid crystals.[3][4]

Experimental Protocols

Handling and Safety

Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[8][9][10] In case of dust formation, use a NIOSH/MSHA approved respirator.[15][10]
- Handling: Avoid contact with skin, eyes, and clothing.[8][9][10] Do not breathe dust.[8][9] Handle in a well-ventilated area, preferably in a fume hood.[8][9]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[8][9]

Hazard Information:

- GHS Pictogram: GHS07 (Exclamation mark)[2]
- Signal Word: Warning[2][9]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[2\]](#)[\[15\]](#)[\[9\]](#)
- Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338.[\[2\]](#)[\[15\]](#)

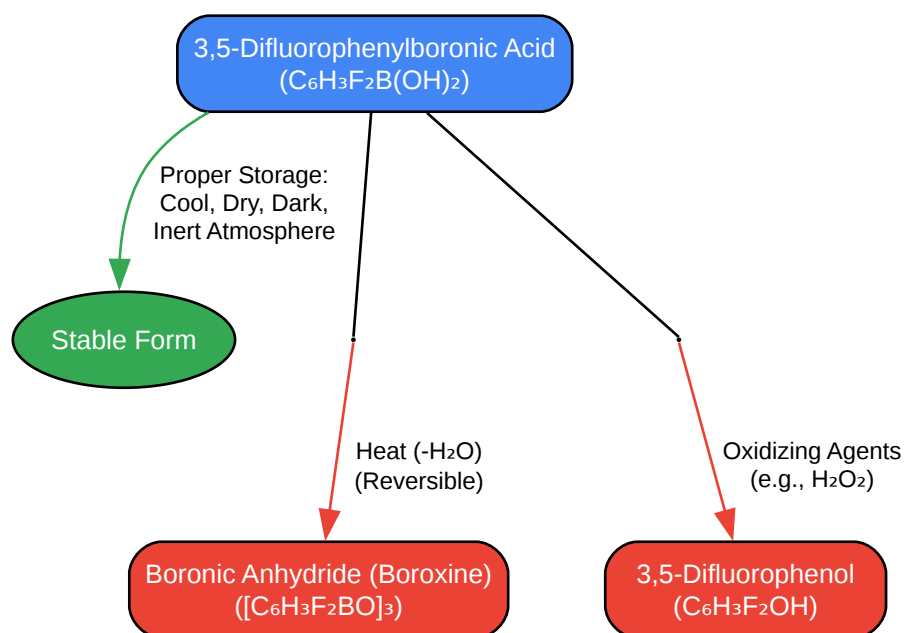
Sample Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is a general guideline and may require optimization for specific substrates.

- Reaction Setup: To an oven-dried reaction vessel, add the aryl halide (1.0 equiv.), **3,5-Difluorophenylboronic acid** (1.2-1.5 equiv.), a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%), and a base (e.g., K₂CO₃, 2.0-3.0 equiv.).
- Inert Atmosphere: Seal the vessel and thoroughly degas by evacuating and backfilling with an inert gas (e.g., Argon or Nitrogen) three to five times.[\[16\]](#)
- Solvent Addition: Add a degassed solvent (e.g., a mixture of toluene and water) via syringe.[\[16\]](#)
- Reaction: Heat the mixture to the desired temperature (typically 80-110 °C) with vigorous stirring.
- Monitoring: Monitor the reaction progress by a suitable analytical technique such as TLC or LC-MS.
- Workup: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Stability and Decomposition Pathways

The primary degradation pathways for **3,5-Difluorophenylboronic acid** involve dehydration to its anhydride (boroxine) and oxidation to the corresponding phenol.



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Stability and primary decomposition pathways.

In conclusion, **3,5-Difluorophenylboronic acid** is a valuable and versatile reagent in modern organic synthesis. A thorough understanding of its chemical properties, stability, and handling requirements is crucial for its effective and safe utilization in research and development.

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References

- 1. Cas 156545-07-2, 3,5-Difluorophenylboronic acid | lookchem [lookchem.com]
- 2. 3,5-Difluorophenylboronic acid = 95 156545-07-2 [sigmaaldrich.com]
- 3. 3,5-Difluorophenylboronic acid | 156545-07-2 [chemicalbook.com]
- 4. 3,5-Difluorophenylboronic acid CAS#: 156545-07-2 [m.chemicalbook.com]
- 5. lanhaiindustry.com [lanhaiindustry.com]
- 6. Page loading... [guidechem.com]

- 7. 3,5-Difluorophenylboronic Acid | 156545-07-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.de [fishersci.de]
- 11. 156545-07-2 · 3,5-Difluorophenylboronic Acid · 322-77041 · 320-77042[Detail Information] | [Synthesis & Materials]Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. nbinnco.com [nbinnco.com]
- 14. benchchem.com [benchchem.com]
- 15. 3,5-二氟苯基硼酸 ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- 16. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [3,5-Difluorophenylboronic acid chemical properties and stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125883#3-5-difluorophenylboronic-acid-chemical-properties-and-stability]

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